

Personal protective equipment for handling L-368,899 hydrochloride

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Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B10768341

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Essential Safety and Handling Guide for L-368,899 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **L-368,899 hydrochloride**, a potent and selective non-peptide oxytocin receptor antagonist. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **L-368,899 hydrochloride** is not readily available, a conservative approach to personal protection is warranted, drawing from general best practices for handling potent research compounds and guidelines for similar substances like oxytocin formulations.^{[1][2][3][4]} The following PPE is mandatory when handling **L-368,899 hydrochloride** in solid (powder) or solution form:

PPE Category	Item	Specifications & Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Consider double-gloving, especially during initial handling of the powder or when preparing stock solutions. [1] [4]
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield should be used in addition to goggles when there is a risk of splashing, such as during the preparation of solutions. [1] [4]
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and personal clothing. For larger scale operations, consider additional protection such as sleevelets or disposable suits. [1] [2] [4]
Respiratory Protection	Not generally required for small-scale use with adequate ventilation	Work should be conducted in a certified chemical fume hood, especially when handling the powder form to avoid inhalation. For situations without adequate ventilation or when handling larger quantities, a NIOSH-approved respirator (e.g., N95) may be necessary. [3]

Operational Plans: Handling and Storage

Proper handling and storage are critical to ensure the stability of **L-368,899 hydrochloride** and the safety of personnel.

Storage

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years[5]
In Solvent	-80°C	Up to 1 year[5]

Store the compound protected from direct sunlight.[5]

Preparation of Stock Solutions

L-368,899 hydrochloride is soluble in water and DMSO.[5][6]

Solvent	Maximum Concentration
Water	100 mM[6]
DMSO	100 mM[6]

Protocol for Reconstitution:

- Ensure all necessary PPE is correctly worn.
- Work within a certified chemical fume hood.
- Allow the vial of **L-368,899 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Add the desired volume of solvent to the vial.
- Sonication may be required to fully dissolve the compound.[5]
- For aqueous stock solutions, sterile filtration through a 0.22 µm filter is recommended before use in cell-based assays.[7]

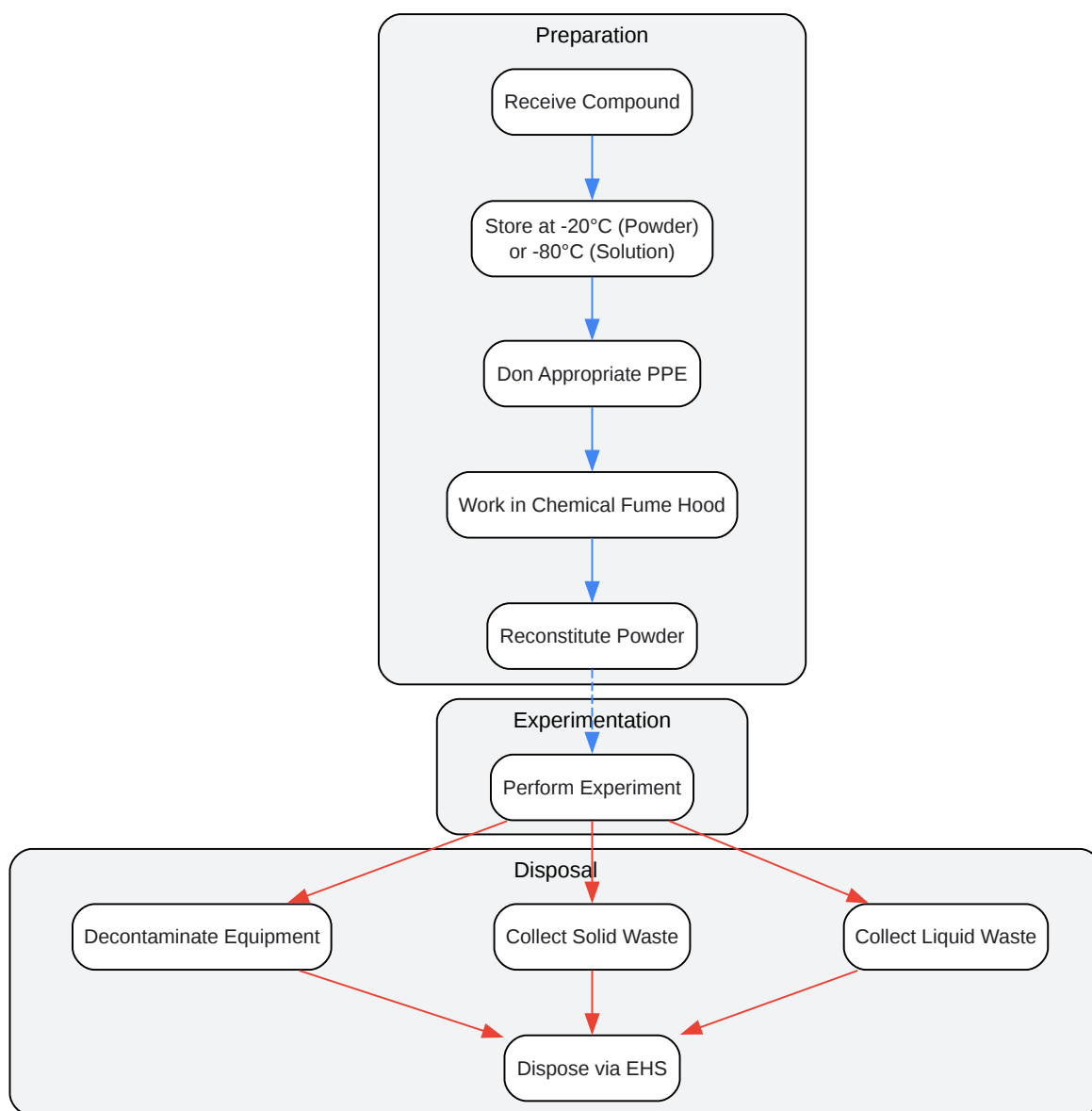
Disposal Plan

All waste containing **L-368,899 hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Collect any unused powder, contaminated gloves, weigh boats, and other disposable materials in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **L-368,899 hydrochloride** in a sealed, labeled, and appropriate hazardous waste container. Do not dispose of this material down the drain.
[\[1\]](#)[\[8\]](#)
- Decontamination: Decontaminate all non-disposable glassware and equipment that has come into contact with the compound using an appropriate solvent or cleaning solution. Collect the rinse as hazardous waste.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **L-368,899 hydrochloride** from receipt to disposal.



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Caption: Workflow for safe handling of **L-368,899 hydrochloride**.

Disclaimer: This information is provided for guidance in a research setting. It is not a substitute for a formal risk assessment, which should be conducted by qualified personnel at your

institution before beginning any work with this compound. Always consult your institution's safety protocols and guidelines. This product is for research use only and is not for human or veterinary use.[6]

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References

- 1. merck.com [merck.com]
- 2. merck.com [merck.com]
- 3. gerpac.eu [gerpac.eu]
- 4. merck.com [merck.com]
- 5. L-368,899 hydrochloride | OXTR antagonist | TargetMol [targetmol.com]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. fishersci.com [fishersci.com]
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